

Application Notes and Protocols for In Vivo Administration of NIM811

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Compound of Interest

Compound Name:	NIM811
CAS No.:	143205-42-9
Cat. No.:	B1663531

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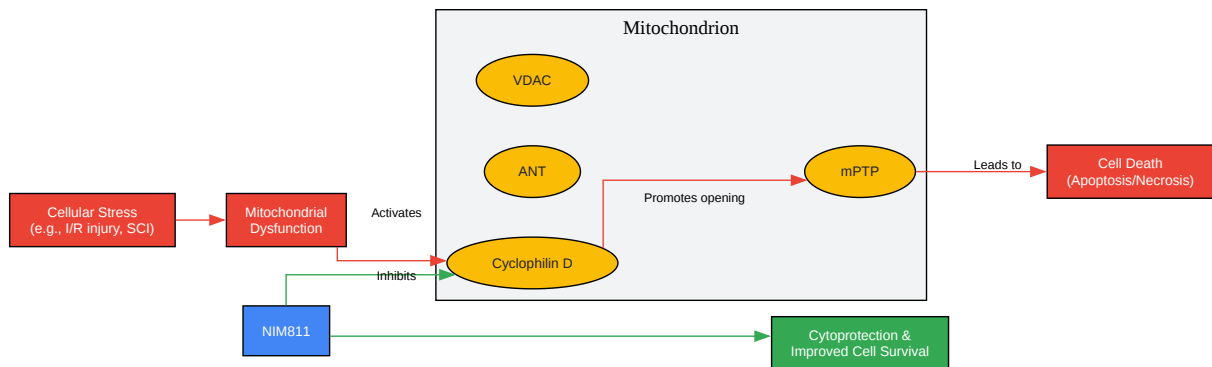
Introduction

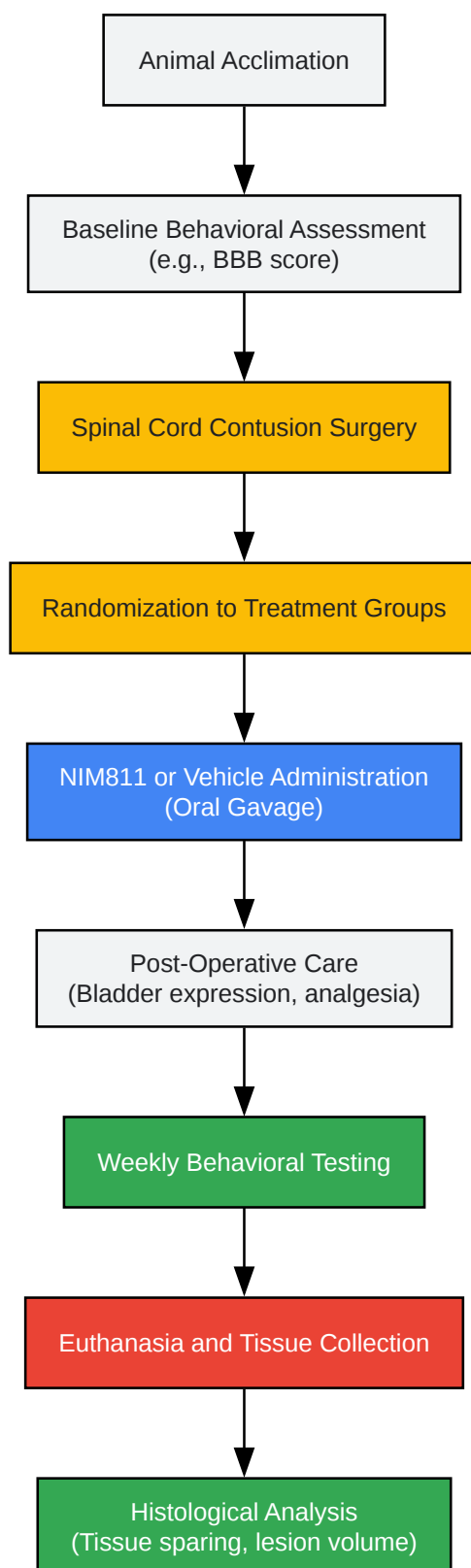
NIM811, a non-immunosuppressive derivative of cyclosporin A, is a potent inhibitor of the mitochondrial permeability transition pore (mPTP).[1][2] By blocking the mPTP, **NIM811** has demonstrated significant cytoprotective effects in a variety of preclinical models of diseases involving mitochondrial dysfunction and cell death.[3][4] These application notes provide a comprehensive overview of the in vivo administration routes and protocols for **NIM811**, compiled from various research studies. The information is intended to guide researchers in designing and executing in vivo experiments to evaluate the therapeutic potential of **NIM811**.

While **NIM811** is noted to be orally absorbed with a favorable pharmacokinetic and safety profile, specific quantitative data on its pharmacokinetics (e.g., C_{max}, T_{max}, bioavailability) and toxicity (e.g., LD₅₀, NOAEL) in preclinical models are not extensively detailed in publicly available literature.[1][5] Therefore, it is highly recommended that researchers conduct dedicated pharmacokinetic and toxicity studies within their specific experimental context.

Mechanism of Action: Signaling Pathway

NIM811 primarily exerts its cytoprotective effects by inhibiting the opening of the mitochondrial permeability transition pore (mPTP), a key event in the intrinsic pathway of apoptosis and necrotic cell death.





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References

- [1. taylorandfrancis.com](https://www.taylorandfrancis.com) [[taylorandfrancis.com](https://www.taylorandfrancis.com)]
- [2. file.medchemexpress.com](https://www.file.medchemexpress.com) [[file.medchemexpress.com](https://www.file.medchemexpress.com)]
- [3. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [4. repeat-dose toxicity study: Topics by Science.gov](https://www.science.gov) [[science.gov](https://www.science.gov)]
- [5. NIM811, a Cyclophilin Inhibitor, Exhibits Potent In Vitro Activity against Hepatitis C Virus Alone or in Combination with Alpha Interferon - PMC](https://pubmed.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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